Comprehensive Disposal & Handling Guide: N-Isopropyl-L-Z-Phenylalaninamide[1]

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Compound of Interest

Compound Name:	*N-IsopropylL-Z-Phenylalaninamide*
Cat. No.:	*B13091563*

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Executive Summary

N-Isopropyl-L-Z-Phenylalaninamide (CAS: 78684-05-6) is a protected amino acid derivative commonly employed as a chiral intermediate in the synthesis of pharmaceutical compounds (e.g., phenylalanine-derived therapeutics).[1][2] Proper disposal requires strict adherence to organic waste management protocols to prevent environmental contamination and ensure regulatory compliance.[1]

This guide provides a self-validating workflow for the safe containment, classification, and disposal of this substance, designed for laboratory managers and safety officers.[1]

Chemical Identity & Hazard Profile

Before initiating disposal, verify the material identity to ensure compatibility with waste streams.[1]

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Parameter	Specification
Chemical Name	N-Isopropyl-N-(benzyloxycarbonyl)-L-phenylalaninamide
Common Abbreviation	Z-Phe-NH-iPr
CAS Number	78684-05-6
Molecular Formula	$C_{20}H_{24}N_2O_3$
Molecular Weight	340.42 g/mol
Physical State	White to off-white solid powder
Solubility	Soluble in DMSO, Methanol, Dichloromethane; Insoluble in water

Hazard Assessment (GHS/CLP)

While specific toxicological data for this intermediate is often limited, it should be handled with Universal Precaution for organic synthesis intermediates.[1]

- Potential Health Effects: May cause skin, eye, and respiratory irritation.[1]
- Reactivity: Stable under normal conditions. The Z-group (Benzyloxycarbonyl) is susceptible to hydrolysis under strong acidic conditions or hydrogenolysis, potentially releasing benzyl alcohol and carbon dioxide.[1] The amide bond can hydrolyze to release isopropylamine (flammable/toxic) under extreme pH.
- Signal Word:WARNING (Default precautionary assignment).

Waste Classification & Segregation

Effective disposal begins with accurate waste stream segregation.[1] Use the following logic to classify the material.

Regulatory Waste Codes[1]

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- US EPA (RCRA): Not a P- or U-listed waste.[1] Classify as D001 (Ignitable) only if in a flammable solvent.[1] Otherwise, classify as Non-Regulated Organic Solid unless characteristic testing proves otherwise.[1]
- EU Waste Code (EWC):16 05 08* (discarded organic chemicals consisting of or containing hazardous substances).

Segregation Logic

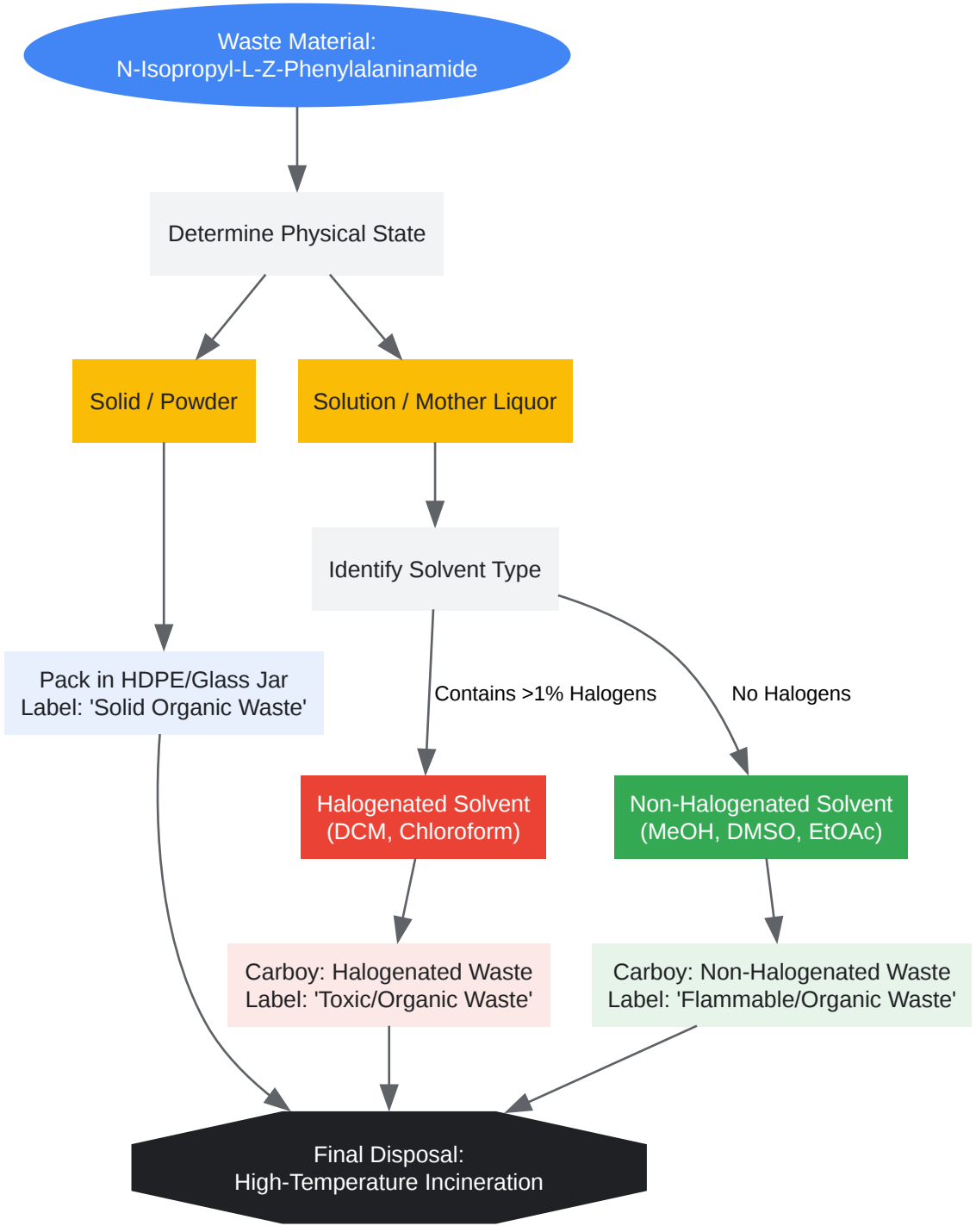
Do NOT mix with:

- Strong Oxidizers: Risk of exothermic reaction.[1]
- Strong Acids/Bases: Risk of uncontrolled hydrolysis and gas evolution (CO_2, isopropylamine vapors).

Disposal Decision Logic

The following workflow illustrates the decision process for disposing of N-Isopropyl-L-Z-Phenylalaninamide in various states (solid vs. solution).

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Figure 1: Decision matrix for segregating N-Isopropyl-L-Z-Phenylalaninamide waste streams based on physical state and solvent composition.

Step-by-Step Disposal Protocols

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Protocol A: Solid Waste Disposal

Applicability: Expired pure substance, contaminated weighing paper, filter cakes.[1]

- PPE Requirement: Nitrile gloves, safety goggles, lab coat.[1] Use a dust mask (N95) if handling large quantities.[1]
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or amber glass jar.
- Transfer: Carefully transfer the solid into the container. Avoid generating dust.[1][3][4]
  - Note: Do not fill the container >90% full.[1]
- Labeling: Affix a hazardous waste label.
  - Constituents: "N-Isopropyl-L-Z-Phenylalaninamide (Solid)"[1]
  - Hazard Checkbox: "Toxic" and "Irritant".[1]
- Storage: Store in a secondary containment tray in a cool, dry waste accumulation area until pickup.

Protocol B: Liquid Waste (Reaction Mixtures/HPLC Waste)

Applicability: Mother liquors, dissolved samples in DMSO/Methanol.[1]

- Solvent Identification: Check the Safety Data Sheet (SDS) of the carrier solvent.
- Segregation:
  - Stream A (Halogenated): If dissolved in Dichloromethane (DCM) or Chloroform.[1]
  - Stream B (Non-Halogenated): If dissolved in Methanol, Ethanol, Ethyl Acetate, or DMSO.[1]
- Neutralization (Critical): Ensure the pH of the solution is between pH 5 and 9.

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- Reasoning: Highly acidic waste can degrade the Z-group; highly basic waste can hydrolyze the amide.[1] Keeping pH neutral prevents gas evolution in the waste drum.[1]

- Transfer: Pour into the appropriate safety carboy (equipped with a funnel and lid).
- Documentation: Log the volume and concentration (~%) of the compound on the waste tag.

Emergency Response: Spill Management

In the event of an accidental release, follow this immediate containment protocol.

Phase	Action Steps
1. Secure	Evacuate the immediate area. Alert nearby personnel. Don appropriate PPE (Double nitrile gloves, goggles).[1]
2. Contain	Solid Spill: Cover with a damp paper towel to prevent dust dispersion.[1] Liquid Spill: Surround with absorbent boom or vermiculite.
3.[1] Clean	Solid: Gently sweep into a dustpan.[1] Do not use compressed air.[1] Liquid: Absorb with inert material (sand/vermiculite).[1]
4. Decontaminate	Wipe the surface with a soap/water solution followed by 70% Ethanol.
5.[1] Dispose	Place all cleanup materials into a sealed plastic bag, then into the solid hazardous waste container.

Regulatory & Compliance Documentation

To ensure "cradle-to-grave" tracking, maintain the following records:

- Waste Manifest: Must list the chemical name and estimated quantity.[1]
- SDS Access: Keep the SDS for N-Isopropyl-L-Z-Phenylalaninamide accessible near the waste accumulation area.

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- Training Records: Document that personnel handling this waste have been trained in RCRA (40 CFR 262) or local equivalent hazardous waste procedures.[1]

Final Disposition

The only acceptable final disposal method for this compound is High-Temperature Incineration at a licensed facility.[1] This ensures complete thermal destruction of the aromatic rings and amide bonds, converting the material into safe combustion byproducts (CO_2, H_2O, N_2).

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